

AM-0561: A Potent Inhibitor of NF- κ B Inducing Kinase (NIK)

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Compound of Interest

Compound Name: AM-0561

Cat. No.: B15073959

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An In-depth Technical Guide on the Mechanism of Action of **AM-0561**

For Researchers, Scientists, and Drug Development Professionals

AM-0561 is a highly potent and specific small molecule inhibitor of NF- κ B Inducing Kinase (NIK), a critical regulator of the non-canonical (or alternative) NF- κ B signaling pathway. This pathway is implicated in the pathogenesis of various diseases, including certain B-cell malignancies like multiple myeloma. This document provides a comprehensive overview of the mechanism of action of **AM-0561**, detailing its biochemical activity, cellular effects, and the experimental methodologies used for its characterization.

Core Mechanism of Action: Inhibition of NIK Kinase Activity

AM-0561 exerts its biological effects through direct inhibition of the kinase activity of NIK. By binding to the ATP-binding pocket of NIK, **AM-0561** prevents the phosphorylation of downstream substrates, thereby blocking the signaling cascade of the non-canonical NF- κ B pathway.

Biochemical Potency

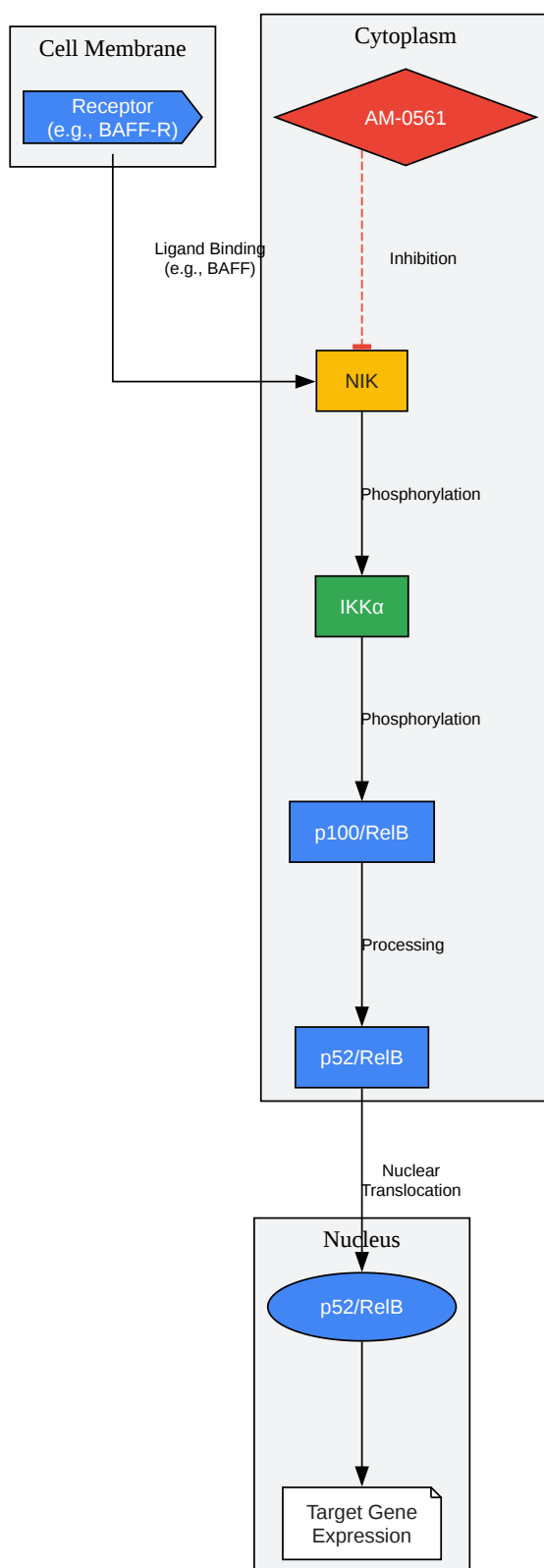
The inhibitory activity of **AM-0561** against NIK has been quantified, demonstrating high potency at the biochemical level.

Compound	Target	Parameter	Value (nM)
AM-0561	NIK	Ki	0.3[1][2]

Ki (Inhibition constant) is a measure of the potency of an inhibitor; a lower Ki value indicates a higher potency.

Signaling Pathway of AM-0561 Action

The non-canonical NF- κ B pathway is constitutively active in certain disease states due to the stabilization of NIK. Under normal physiological conditions, NIK is targeted for degradation. However, upon stimulation by specific ligands (e.g., BAFF, CD40L), or due to mutations in pathway components in cancer, NIK accumulates and activates the downstream signaling cascade. **AM-0561** intervenes by directly inhibiting the kinase function of this accumulated NIK.



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Figure 1: Mechanism of **AM-0561** in the Non-Canonical NF-κB Pathway.

Cellular Effects of AM-0561

In cellular contexts where the non-canonical NF- κ B pathway is aberrantly activated, **AM-0561** has been shown to induce specific and potent effects. The primary publication on **AM-0561** focused on its activity in multiple myeloma cell lines (MMCLs) with known dependence on NIK signaling.

Inhibition of NF- κ B Activity and Target Gene Expression

Treatment of NIK-dependent MMCLs with **AM-0561** leads to a significant reduction in NF- κ B activity. This is observed through decreased expression of NF- κ B target genes.

Cell Line	Treatment	NF- κ B Index (log2 expression)
FLAM-76	Smac-mimetic	~3.0
FLAM-76	Smac-mimetic + 1 μ M AM-0561	~0.5 ^[1]
XG-6	Smac-mimetic	~3.5
XG-6	Smac-mimetic + 1 μ M AM-0561	~0.2 ^[1]

The NF- κ B index is a measure of the average expression of NF- κ B target genes (e.g., cIAP2, TNFAIP3, NFKB2). A lower index indicates reduced NF- κ B activity.

Reduction of Nuclear p52 Levels

A key molecular consequence of NIK inhibition is the suppression of p100 processing to p52. **AM-0561** treatment results in a marked decrease in the levels of nuclear p52 in NIK-dependent cells.

Cell Line	Treatment (1 μ M)	Nuclear p52 Level
NIK-dependent MMCLs	AM-0561	Markedly Decreased ^[1]
NIK-independent MMCLs	AM-0561	No Significant Change

Selective Cytotoxicity in NIK-Dependent Cancer Cells

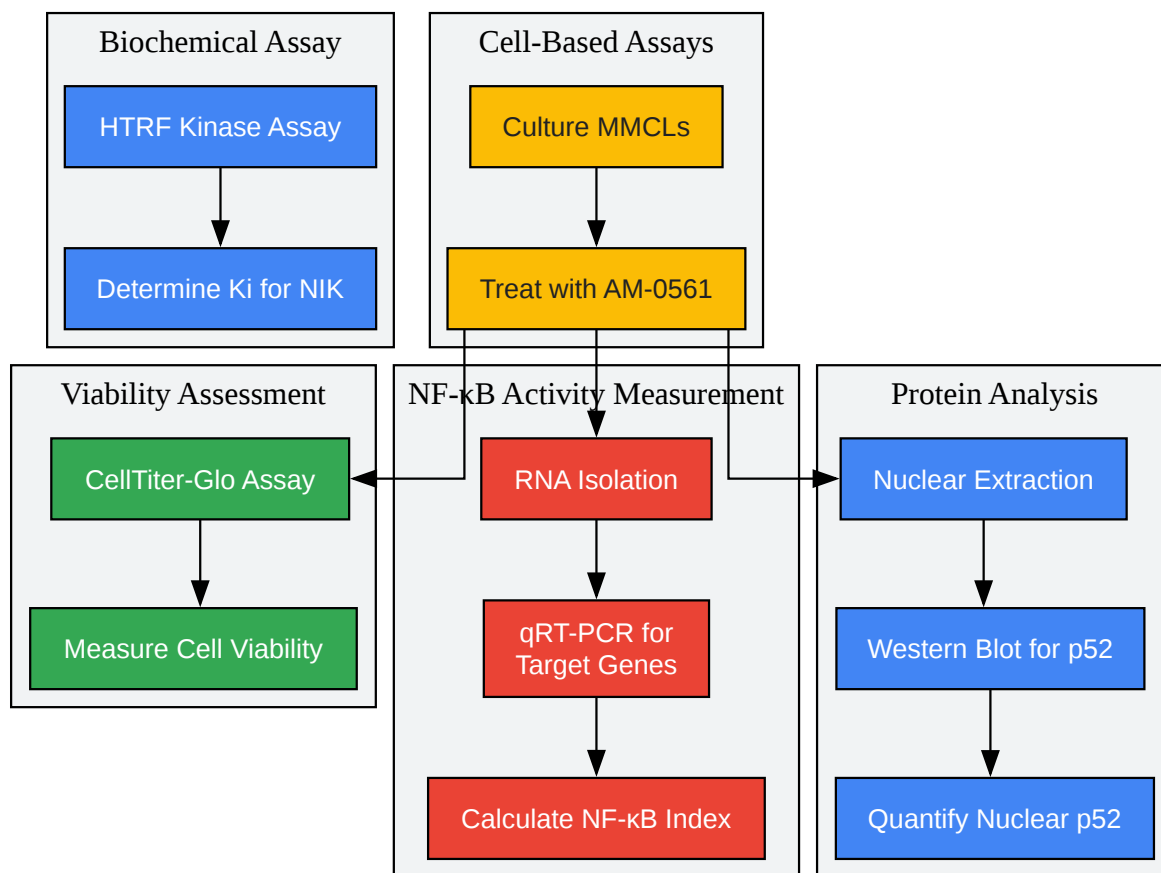
AM-0561 selectively reduces the viability of cancer cells that rely on NIK signaling for survival.

Cell Line	Genetic Background	Effect of AM-0561
KMS11	Homozygous inactivation of TRAF3	Decreased Viability[1][2]
L363	Translocation increasing NIK expression	Decreased Viability[1]
NIK-independent MMCLs	No NIK-activating mutations	Minimal effect on viability[1]

Experimental Protocols

The characterization of **AM-0561** involved several key experimental techniques. The following are detailed methodologies representative of those used in its evaluation.

Experimental Workflow Diagram



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